Introduction: The Pyrazole-Carbohydrazide Scaffold in Medicinal Chemistry

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Compound of Interest

Compound Name:	*4-bromo-5-methyl-1H-pyrazole-3-carbohydrazide*
CAS No.:	*1043909-04-1*
Cat. No.:	*B1334255*

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Pyrazoles, a class of five-membered heterocyclic compounds, are a cornerstone in the field of medicinal chemistry.[1][2] Their structural motif is present in a wide array of therapeutic agents, including the potent anti-inflammatory drug celecoxib and the anti-obesity agent rimonabant.[2][3] The versatility of the pyrazole nucleus allows for diverse applications, with derivatives exhibiting antibacterial, antifungal, anticancer, anti-inflammatory, and antiviral properties.[1][2]

When the pyrazole ring is functionalized with a carbohydrazide moiety (-$CONHNH_2$), the resulting scaffold becomes a powerful building block for creating novel bioactive molecules.[4][5] The carbohydrazide group is a key pharmacophore in many therapeutic substances and serves as a versatile handle for synthesizing a variety of heterocyclic systems and Schiff base derivatives.[4][6]

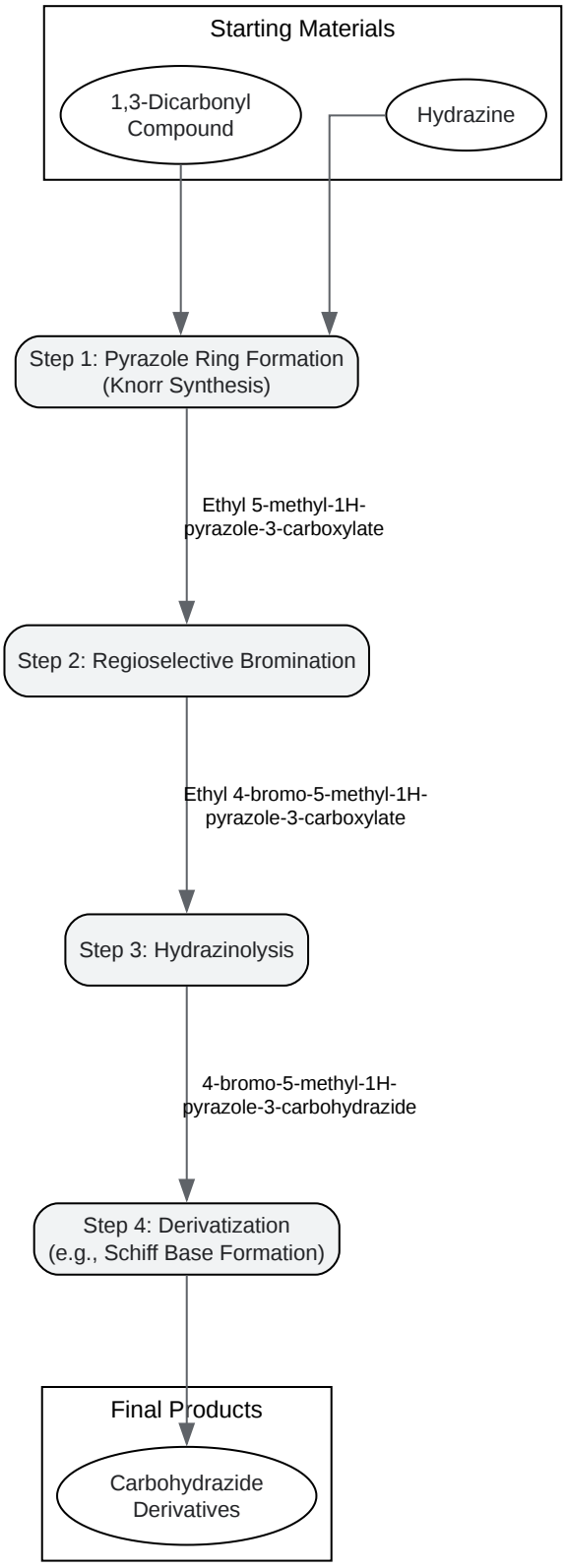
This guide provides a detailed protocol for the synthesis of **4-bromo-5-methyl-1H-pyrazole-3-carbohydrazide**, a key intermediate for developing new pharmaceutical candidates. The introduction of a bromine atom at the C4 position is of particular interest, as halogen substituents can significantly enhance the biological activity of heterocyclic compounds, often by increasing lipophilicity or by participating in halogen bonding with biological targets.[7][8]

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Overall Synthetic Strategy

The synthesis of the target carbohydrazide and its subsequent derivatives is a multi-step process that begins with the construction of the core pyrazole ring system. This is followed by regioselective bromination and, finally, the conversion of an ester functional group into the desired carbohydrazide. Each step is critical for achieving a good overall yield and high purity of the final products.

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Caption: Overall workflow for the synthesis of pyrazole-carbohydrazide derivatives.

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Part 1: Synthesis of the Pyrazole Core via Knorr Cyclization

The most direct and widely adopted method for constructing the pyrazole ring is the Knorr pyrazole synthesis, which involves the cyclocondensation of a 1,3-dicarbonyl compound with a hydrazine derivative.[1][2][9] To obtain the required substitution pattern (a methyl group at C5 and a carboxylate at C3), ethyl 2,4-dioxovalerate (an ethyl acetoacetate derivative) is an ideal starting material.

Protocol 1: Synthesis of Ethyl 5-methyl-1H-pyrazole-3-carboxylate

This protocol details the reaction of ethyl 2,4-dioxovalerate with hydrazine hydrate. The reaction proceeds via nucleophilic attack of the hydrazine on the two carbonyl groups, followed by cyclization and dehydration to yield the stable aromatic pyrazole ring.

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Molarity/Purity	Amount (mmol)	Volume/Mass
Ethyl 2,4-dioxovalerate	158.15	97%	50	7.91 g
Hydrazine monohydrate	50.06	98%	55 (1.1 eq)	2.75 mL
Glacial Acetic Acid	60.05	99.7%	Catalytic	~1 mL
Ethanol	46.07	99.5%	-	100 mL

Procedure:

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve ethyl 2,4-dioxovalerate (50 mmol) in ethanol (100 mL).

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- Addition of Hydrazine: To the stirred solution, add glacial acetic acid (catalytic amount). Slowly add hydrazine monohydrate (55 mmol) dropwise at room temperature. The addition may be mildly exothermic.
- Reflux: Heat the reaction mixture to reflux (approximately 80°C) and maintain for 3-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using an ethyl acetate/hexane (1:1) eluent system.
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature. Reduce the solvent volume to approximately one-third using a rotary evaporator.
- Precipitation: Pour the concentrated mixture into 200 mL of ice-cold water with stirring. A white or off-white solid should precipitate.
- Isolation and Purification: Collect the solid product by vacuum filtration and wash it with cold water. The crude product can be purified by recrystallization from an ethanol/water mixture to yield pure ethyl 5-methyl-1H-pyrazole-3-carboxylate.

Part 2: Regioselective C4-Bromination

The pyrazole ring is an electron-rich aromatic system, making it susceptible to electrophilic aromatic substitution. The C4 position is the most electron-dense and, therefore, the primary site for electrophilic attack.[10] N-bromosuccinimide (NBS) is an excellent reagent for this purpose as it is a solid, easy to handle, and provides a source of electrophilic bromine ("Br+").[11]

Protocol 2: Synthesis of Ethyl 4-bromo-5-methyl-1H-pyrazole-3-carboxylate

This protocol uses NBS in a polar aprotic solvent like dimethylformamide (DMF) to achieve efficient and selective bromination.

Materials and Reagents:

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Reagent	Molar Mass (g/mol)	Purity	Amount (mmol)	Mass
Ethyl 5-methyl-1H-pyrazole-3-carboxylate	154.17	-	30	4.63 g
N-Bromosuccinimide (NBS)	177.98	99%	33 (1.1 eq)	5.87 g
Dimethylformamide (DMF)	73.09	Anhydrous	-	60 mL

Procedure:

- Reaction Setup: In a dry 250 mL round-bottom flask under a nitrogen atmosphere, dissolve the starting pyrazole ester (30 mmol) in anhydrous DMF (60 mL).
- Cooling: Cool the solution to 0°C using an ice bath. This is crucial to control the reaction rate and prevent potential side reactions.
- Addition of NBS: Add N-bromosuccinimide (33 mmol) to the cooled solution in small portions over 20-30 minutes, ensuring the temperature remains below 5°C.
- Reaction: Continue stirring the mixture at 0°C for an additional 30 minutes, then allow it to warm to room temperature. Stir for another 2-3 hours or until TLC analysis indicates the complete consumption of the starting material.
- Quenching and Extraction: Pour the reaction mixture into 250 mL of cold water. The product may precipitate or can be extracted with ethyl acetate (3 x 75 mL).
- Washing: Combine the organic layers and wash with water (2 x 100 mL) to remove DMF, followed by a wash with saturated brine solution (1 x 100 mL).
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure to obtain the crude product.

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- Purification: The crude solid can be purified by recrystallization from ethanol or by column chromatography on silica gel.

Part 3: Hydrazinolysis to Form the Carbohydrazide Core

The conversion of an ester to a carbohydrazide is a classic nucleophilic acyl substitution reaction known as hydrazinolysis.[6][12] Hydrazine hydrate acts as a potent nucleophile, attacking the electrophilic carbonyl carbon of the ester, leading to the displacement of the ethoxy group and formation of the desired hydrazide.[13]

Protocol 3: Synthesis of 4-bromo-5-methyl-1H-pyrazole-3-carbohydrazide

This protocol describes the final step to produce the core target molecule. The reaction is typically performed in an alcohol solvent, which ensures the miscibility of both the ester and the aqueous hydrazine hydrate.

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Purity	Amount (mmol)	Volume/Mass
Ethyl 4-bromo-5-methyl-1H-pyrazole-3-carboxylate	233.06	-	20	4.66 g
Hydrazine monohydrate	50.06	98%	60 (3.0 eq)	3.0 mL
Ethanol	46.07	99.5%	-	80 mL

Procedure:

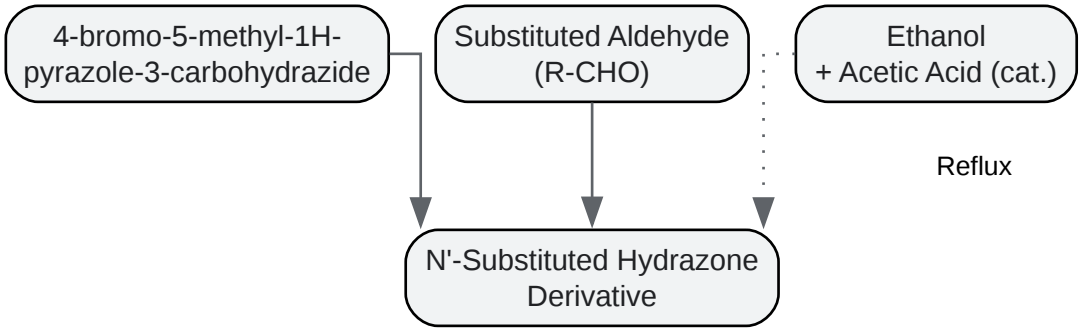
- Reaction Setup: Add the bromo-pyrazole ester (20 mmol) and ethanol (80 mL) to a 250 mL round-bottom flask with a magnetic stirrer and reflux condenser.

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- Addition of Hydrazine: Add hydrazine monohydrate (60 mmol) to the solution.
- Reflux: Heat the mixture to reflux (approx. 80°C) for 5-7 hours. The product often begins to precipitate from the hot solution as the reaction proceeds. Monitor the reaction by TLC.
- Cooling and Isolation: After the reaction is complete, cool the flask first to room temperature and then in an ice bath for 1 hour to maximize precipitation.
- Filtration: Collect the white solid product by vacuum filtration. Wash the filter cake with a small amount of cold ethanol and then with diethyl ether.
- Drying: Dry the product in a vacuum oven at 50-60°C to obtain the pure **4-bromo-5-methyl-1H-pyrazole-3-carbohydrazide**.

Part 4: Synthesis of N'-Substituted Derivatives

The terminal -NH_2 group of the carbohydrazide is nucleophilic and readily reacts with electrophilic carbonyls of aldehydes and ketones to form stable hydrazone (Schiff base) derivatives. This reaction provides a straightforward method to generate a diverse library of compounds for biological screening.



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Caption: General workflow for the synthesis of hydrazone derivatives.

General Protocol 4: Synthesis of N'-benzylidene-4-bromo-5-methyl-1H-pyrazole-3-carbohydrazide

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- Reaction Setup: In a 50 mL flask, dissolve **4-bromo-5-methyl-1H-pyrazole-3-carbohydrazide** (5 mmol) in ethanol (20 mL).
- Addition of Reagents: Add a substituted benzaldehyde (5 mmol, 1.0 eq) and 2-3 drops of glacial acetic acid to the solution.
- Reflux: Heat the mixture to reflux for 2-4 hours.
- Isolation: Cool the reaction mixture to room temperature. The product will typically precipitate out of the solution. Collect the solid by filtration, wash with cold ethanol, and dry under vacuum.

Characterization of Synthesized Compounds

The identity and purity of the intermediates and final products must be confirmed using standard analytical techniques.

Expected Spectroscopic Data:

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Compound	Technique	Expected Peaks / Shifts
Ethyl 5-methyl-1H-pyrazole-3-carboxylate	^{1}H NMR	δ 1.3-1.4 (t, 3H, -CH$_3$ ester), 2.3-2.4 (s, 3H, -CH$_3$ ring), 4.3-4.4 (q, 2H, -CH$_2$ ester), 6.5-6.6 (s, 1H, C4-H), 13.0-13.5 (br s, 1H, N-H)
IR (cm^{-1})	~3200 (N-H stretch), ~1720 (C=O ester stretch), ~1580 (C=N stretch)	
Ethyl 4-bromo-5-methyl-1H-pyrazole-3-carboxylate	^{1}H NMR	δ 1.3-1.4 (t, 3H, -CH$_3$ ester), 2.4-2.5 (s, 3H, -CH$_3$ ring), 4.3-4.4 (q, 2H, -CH$_2$ ester), 13.5-14.0 (br s, 1H, N-H). Note the disappearance of the C4-H signal.
Mass Spec	M+ and M+2 peaks in an approximate 1:1 ratio, characteristic of a bromine atom.	
4-bromo-5-methyl-1H-pyrazole-3-carbohydrazide	^{1}H NMR	δ 2.4 (s, 3H, -CH$_3$ ring), 4.5 (br s, 2H, -NH$_2$), 9.5 (br s, 1H, -CONH-), 13.5 (br s, 1H, N-H ring). Note the disappearance of ester proton signals.
IR (cm^{-1})	~3300, ~3200 (N-H stretches), ~1650 (C=O amide I band), ~1550 (N-H bend, amide II band)	

Note: NMR shifts are approximate and depend on the solvent used. Data should be compared with literature values where available.[14][15][16]

Conclusion

The synthetic pathway detailed in this guide provides a reliable and scalable method for producing **4-bromo-5-methyl-1H-pyrazole-3-carbohydrazide** and its derivatives. The procedures rely on well-established and high-yielding reactions, starting from commercially available materials. This versatile scaffold is an excellent starting point for researchers in drug discovery, enabling the rapid generation of compound libraries for screening against a multitude of biological targets. The strategic inclusion of the bromo-substituent offers a handle for further functionalization (e.g., through Suzuki or other cross-coupling reactions) and may impart favorable pharmacological properties to the final derivatives.[10][17]

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